

An In-depth Technical Guide to the Physical Properties of Geranyl Bromide

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Compound of Interest		
Compound Name:	Geranyl bromide	
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This technical guide provides a comprehensive overview of the key physical properties of **geranyl bromide**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines the experimentally determined values for these properties and details the methodologies used for their measurement.

Core Physical Properties of Geranyl Bromide

Geranyl bromide, a monoterpene bromide, is a valuable intermediate in organic synthesis. An accurate understanding of its physical properties is crucial for its application in research and development.

Quantitative Data Summary

The boiling point and density of **geranyl bromide** are summarized in the table below. It is important to note that the boiling point is highly dependent on pressure.



Physical Property	Value	Conditions
Boiling Point	227.7 ± 0.0 °C	at 760 mmHg[1]
101-102 °C	at 12 mmHg[2][3][4]	
102-104 °C	at 12 mmHg[5]	_
105 °C	at 19 mmHg[5]	_
Density	1.1 ± 0.1 g/cm ³	Not specified
1.094 g/mL	at 25 °C[2][3][4]	

Experimental Protocols

The following sections detail the standard experimental methodologies for determining the boiling point and density of a liquid compound such as **geranyl bromide**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. Common methods for its determination include distillation and the capillary method. [6][7]

1. Distillation Method:

This method is suitable when a sufficient quantity of the liquid is available.

 Apparatus: A distillation flask, condenser, receiving flask, thermometer, and a heating source (e.g., heating mantle).

Procedure:

- The liquid sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
- The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.



- The liquid is heated, and as it boils, the vapor rises, surrounds the thermometer bulb, and then passes into the condenser.
- The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer while the liquid is distilling, is recorded as the boiling point.[6]
- 2. Capillary Method (Micro Boiling Point Determination):

This method is ideal when only a small amount of the sample is available.[8]

- Apparatus: A capillary tube (sealed at one end), a small test tube, a thermometer, and a heating bath (e.g., Thiele tube or MelTemp apparatus).[8][9]
- Procedure:
 - A few drops of the liquid sample are placed in the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
 - The test tube is attached to a thermometer and heated in a heating bath.
 - As the temperature rises, air trapped in the capillary tube will escape, followed by the vapor of the liquid, forming a steady stream of bubbles.
 - The heat source is then removed, and the bath is allowed to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[8]

Determination of Density

Density is defined as the mass of a substance per unit volume. For liquids, this is commonly determined using a pycnometer or a hydrometer.

1. Pycnometer Method:



A pycnometer is a flask with a specific, accurately known volume.[10]

- Apparatus: A pycnometer, an analytical balance.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are present, and the excess liquid is wiped from the outside.
 - The mass of the filled pycnometer is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[10]

2. Hydrometer Method:

A hydrometer is an instrument that provides a direct reading of a liquid's density.

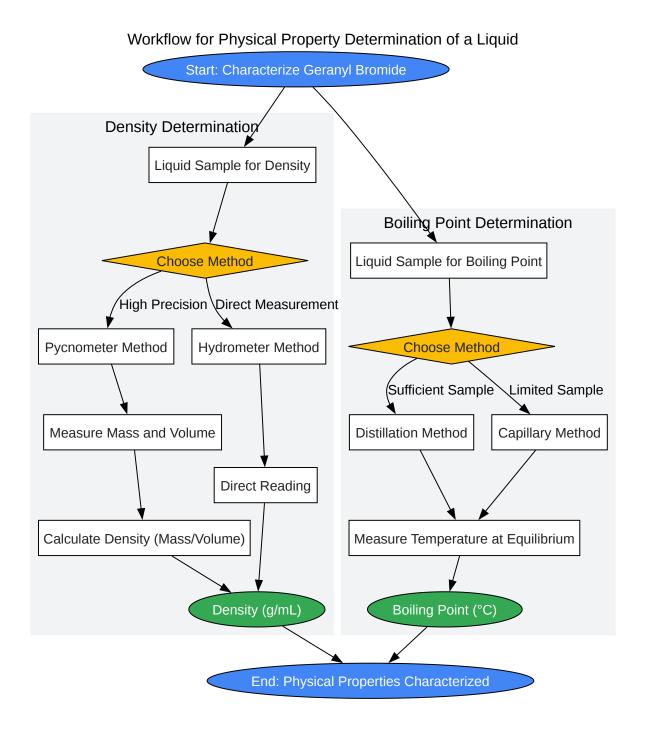
- Apparatus: A hydrometer, a graduated cylinder large enough to float the hydrometer.
- Procedure:
 - The liquid sample is poured into the graduated cylinder.
 - The hydrometer is gently lowered into the liquid until it floats freely.
 - The density is read directly from the scale on the hydrometer at the point where the surface of the liquid meets the stem of the hydrometer.

Visualizations

Logical Workflow for Physical Property Determination



The following diagram illustrates the logical workflow for determining the boiling point and density of a liquid sample like **geranyl bromide**.





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Caption: Workflow for determining the boiling point and density of a liquid.

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